

An In-depth Technical Guide to 5-Fluoro-2-hydroxy-3-nitropyridine

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Compound of Interest

Compound Name: **5-Fluoro-2-hydroxy-3-nitropyridine**

Cat. No.: **B150303**

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **5-Fluoro-2-hydroxy-3-nitropyridine**, a key intermediate in the development of novel pharmaceuticals and agrochemicals. This document is intended for researchers, scientists, and professionals in the fields of drug discovery and chemical development.

Core Chemical Properties

5-Fluoro-2-hydroxy-3-nitropyridine is a yellow crystalline solid that serves as a versatile building block in organic synthesis.^[1] Its unique molecular structure, featuring a fluorine atom, a hydroxyl group, and a nitro group on a pyridine ring, imparts specific reactivity that is valuable for the synthesis of more complex molecules.^[1]

Physicochemical Data

A summary of the key physicochemical properties of **5-Fluoro-2-hydroxy-3-nitropyridine** is presented in the table below. It is important to note that while some properties have been experimentally determined and reported in the literature, others, such as the boiling point, are predicted values.

Property	Value	Source
CAS Number	136888-20-5	[2]
Molecular Formula	C ₅ H ₃ FN ₂ O ₃	[2]
Molecular Weight	158.09 g/mol	[2]
Appearance	Yellow crystalline powder	[1]
Melting Point	Not available	[3]
Boiling Point (Predicted)	249.1 ± 40.0 °C	[4]
Solubility	Slightly soluble in water	[4]
pKa (Predicted)	6.43 ± 0.10	[4]
Storage	0-8°C	[1]

Spectral Data

The structural characterization of **5-Fluoro-2-hydroxy-3-nitropyridine** is supported by various spectroscopic techniques. The following data has been reported:

Spectroscopy	Data	Source
¹ H NMR (300 MHz, DMSO-d ₆)	δ 8.67 (s, 1H), 8.28 (s, 1H)	[4]
Low-Resolution Mass Spectrometry (LRMS)	m/z: 157 (M-1) ⁻	[4]
¹³ C NMR, FT-IR	Data not explicitly detailed in the searched literature, but sources indicate its availability.	[5]

Synthesis and Reactivity

5-Fluoro-2-hydroxy-3-nitropyridine is primarily used as a chemical intermediate. Its synthesis and subsequent reactions are crucial for the development of a range of bioactive molecules.

Experimental Protocol: Synthesis of 5-Fluoro-2-hydroxy-3-nitropyridine

This protocol describes the nitration of 5-fluoro-2-hydroxypyridine to yield **5-fluoro-2-hydroxy-3-nitropyridine**.

Materials:

- 5-Fluoro-2-hydroxypyridine
- Concentrated Sulfuric Acid (H_2SO_4)
- Fuming Nitric Acid (HNO_3)
- Ice

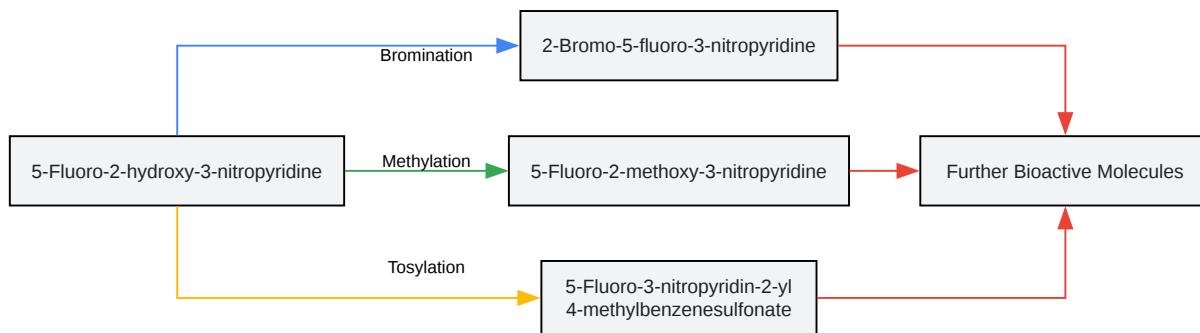
Procedure:

- In a suitable reaction vessel, mix 1.20 g (10.6 mmol) of 2-hydroxy-5-fluoropyridine with 2.7 mL of concentrated sulfuric acid.
- Cool the mixture in an ice bath while stirring.
- Slowly add a pre-mixed solution of 1 mL of concentrated sulfuric acid and 1 mL of fuming nitric acid dropwise to the reaction mixture.
- After the addition is complete, allow the reaction mixture to warm to room temperature.
- Heat the mixture to 85°C and maintain for 2 hours.
- Upon completion, cool the reaction mixture and pour it into ice water.
- Collect the resulting precipitate by filtration.
- Dry the precipitate to obtain **5-fluoro-2-hydroxy-3-nitropyridine** as a yellow solid (0.72 g, 43% yield).^[4]

Reactivity and Downstream Synthesis

The presence of the nitro and fluoro groups, along with the hydroxyl group, makes **5-fluoro-2-hydroxy-3-nitropyridine** a versatile synthon for further chemical transformations. A key reaction is the conversion of the hydroxyl group to a leaving group, such as a bromine atom, to facilitate nucleophilic substitution reactions.

Logical Relationship: Synthesis Workflow The following diagram illustrates a typical synthetic workflow starting from **5-fluoro-2-hydroxy-3-nitropyridine**.



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Caption: Synthetic utility of **5-Fluoro-2-hydroxy-3-nitropyridine**.

Applications in Research and Development

5-Fluoro-2-hydroxy-3-nitropyridine is a valuable intermediate in the synthesis of a wide range of biologically active compounds.

Pharmaceutical Development

This compound is a key starting material for the synthesis of various pharmaceuticals, particularly those targeting cancer and infectious diseases.^[1] The nitropyridine scaffold is a common feature in many bioactive molecules, and the fluorine atom can enhance metabolic stability and binding affinity of the final drug candidate.

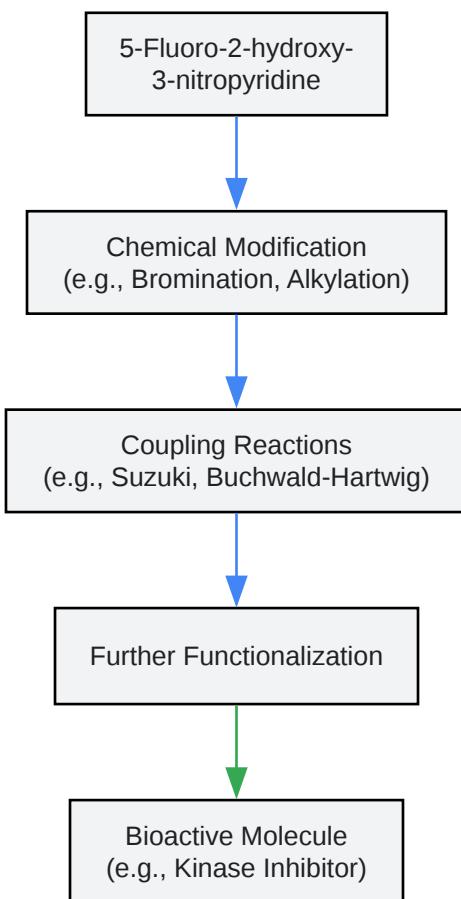
Agrochemicals

In the agrochemical industry, **5-fluoro-2-hydroxy-3-nitropyridine** serves as a precursor for the synthesis of novel herbicides and fungicides, contributing to the development of new crop protection agents.^[1] Pyridine-based compounds have a significant history in the development of effective pesticides.

Material Science

The electronic properties of **5-fluoro-2-hydroxy-3-nitropyridine** make it a compound of interest in material science for the development of new materials with specific electronic characteristics for use in sensors and other electronic devices.^[1]

Experimental Workflow: From Intermediate to Bioactive Compound The general workflow for utilizing **5-fluoro-2-hydroxy-3-nitropyridine** in drug discovery is depicted below.



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Caption: General workflow for synthesizing bioactive molecules.

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